

ZSQ836: A Technical Guide to its Chemical Structure, Synthesis, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ZSQ836

Cat. No.: B15581961

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

ZSQ836 is a novel, orally bioavailable covalent inhibitor of cyclin-dependent kinase 12 (CDK12) and cyclin-dependent kinase 13 (CDK13).[1][2] Developed as a prodrug to enhance pharmacokinetic properties, **ZSQ836** represents a significant advancement in the pursuit of targeted therapies for cancers characterized by dysregulation of transcriptional machinery. This technical guide provides an in-depth overview of the chemical structure, synthesis, and biological activity of **ZSQ836**, with a focus on the experimental details relevant to researchers in the field of drug discovery and development.

Chemical Structure and Properties

ZSQ836 is a complex small molecule with the chemical formula C₂₇H₂₈AsClN₆OS₂ and a molecular weight of 627.054 g/mol.[2] Its structure is characterized by a core scaffold designed to interact with the ATP-binding pocket of CDK12 and CDK13, linked to an innovative arsenous warhead that forms a covalent bond with a cysteine residue (Cys1039) in the kinase domain.[1][3] The molecule is supplied as a solid and is soluble in DMSO at a concentration of 10 mM.[2]

Table 1: Physicochemical Properties of **ZSQ836**^[2]

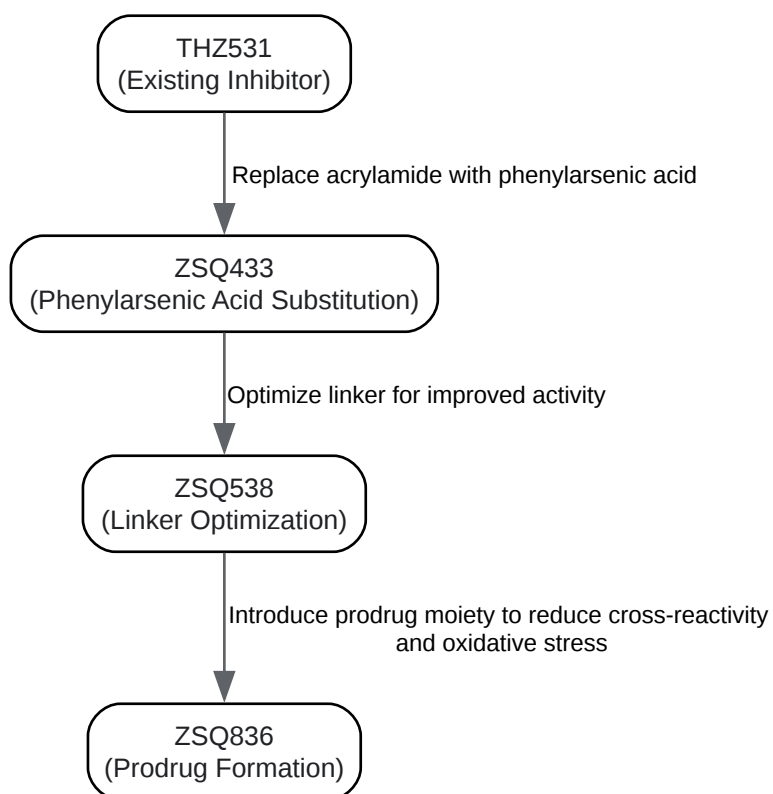
Property	Value
Molecular Formula	C27H28AsCIN6OS2
Molecular Weight	627.054 g/mol
Appearance	Solid
Solubility	10 mM in DMSO
Chemical Name	(R)-N-(4-(1,3,2-dithiarsolan-2-yl)phenyl)-2-(3-((5-chloro-4-(1H-indol-3-yl)pyrimidin-2-yl)amino)piperidin-1-yl)acetamide

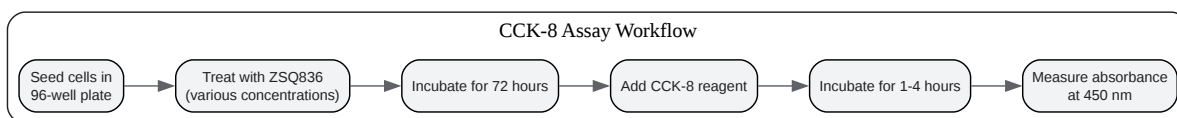
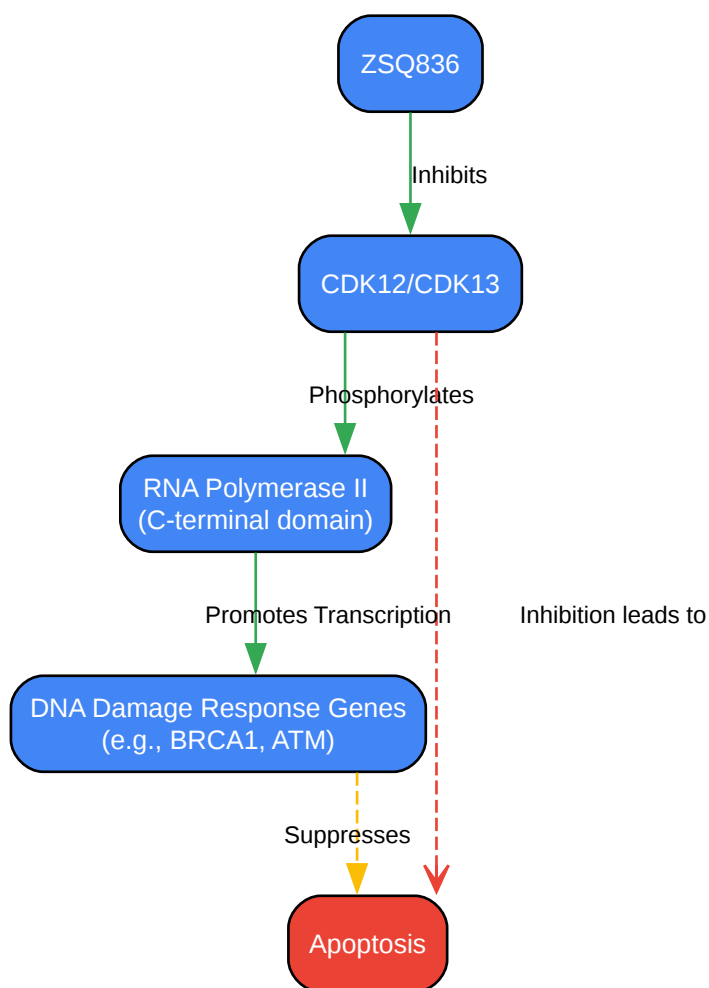
Rationale for Design and Synthesis

The development of **ZSQ836** was a strategic effort to overcome the unfavorable pharmacokinetic profiles of existing CDK12/CDK13 covalent inhibitors, such as THZ531.^[1] The design of **ZSQ836** involved a rational, multi-step approach aimed at improving oral bioavailability while maintaining potent and selective inhibitory activity.

Design Strategy

The core design strategy for **ZSQ836** is outlined below. This process illustrates a logical progression from an existing inhibitor to a novel clinical candidate with improved properties.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aacrjournals.org [aacrjournals.org]
- 2. ZSQ836 | CDK12/13 inhibitor | Probechem Biochemicals [probechem.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [ZSQ836: A Technical Guide to its Chemical Structure, Synthesis, and Biological Activity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15581961/docs/zsq836-a-technical-guide-to-its-chemical-structure-synthesis-and-biological-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

